

Essential Safety and Operational Guide for Handling 4-Methoxybenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxybenzoate

Cat. No.: B1229959

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This guide provides immediate, essential safety and logistical information for the handling of **4-Methoxybenzoate** (also known as methyl **4-methoxybenzoate** or p-Anisic acid methyl ester). [1][2] Adherence to these procedures is critical for ensuring personal safety, proper handling, and compliant disposal in a laboratory setting. This information is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

4-Methoxybenzoate is a chemical that can pose health risks, including skin, eye, and respiratory irritation.[2][3][4] It is crucial to use appropriate personal protective equipment (PPE) to mitigate these hazards.

Summary of Hazards:

- Acute Oral Toxicity: Harmful if swallowed.[1]
- Skin Irritation: Causes skin irritation upon contact.[1][2]
- Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[1][2]

Recommended Personal Protective Equipment (PPE):

PPE Category	Recommended Equipment	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or Neoprene.[1] Inspect gloves before each use.
Eye Protection	Safety glasses with side shields or goggles	Conforming to EN166 (EU) or ANSI Z87.1 (US).[1][2]
Body Protection	Laboratory coat	Standard cotton or flame-retardant.[1]
Respiratory Protection	Dust mask or respirator	N95 (US) or P1/P2 (EU) for dusts, especially if ventilation is inadequate or dust is generated.[1][5]

Safe Handling and Operational Plan

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder to minimize dust inhalation.[1][3][6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][2]

Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare all required equipment and reagents to minimize movement and the potential for spills.[1]
- Weighing and Transferring: Conduct weighing and transferring of the solid compound within a fume hood or a designated containment area to control dust. Avoid creating dust clouds.[1]
- Dissolving: When dissolving the compound, add the solid to the solvent slowly to prevent splashing.[1]
- Heating: If heating is required, use a controlled heating source such as a heating mantle or a water bath.[1]

- Post-Handling: After handling, wash hands thoroughly with soap and water.^[1] Do not eat, drink, or smoke in the laboratory.^[3]

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. ^[1] ^[2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical attention if irritation persists. ^[1] ^[2]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. ^[1] ^[2] ^[7]
Ingestion	Clean mouth with water. Get medical attention. ^[2] Never give anything by mouth to an unconscious person. ^[5]

Spill and Disposal Plan

Spill Cleanup:

- Minor Spill (Solid): Alert personnel in the immediate area. Wear appropriate PPE. Gently sweep or shovel the spilled solid material into a suitable, labeled container for disposal, avoiding dust generation. Clean the spill area with a damp cloth or paper towel and place all cleanup materials into a sealed, labeled container for proper disposal.^[3]
- Major Spill: If you are not comfortable with the cleanup, evacuate the area and contact your institution's environmental health and safety office.^[3]

Disposal:

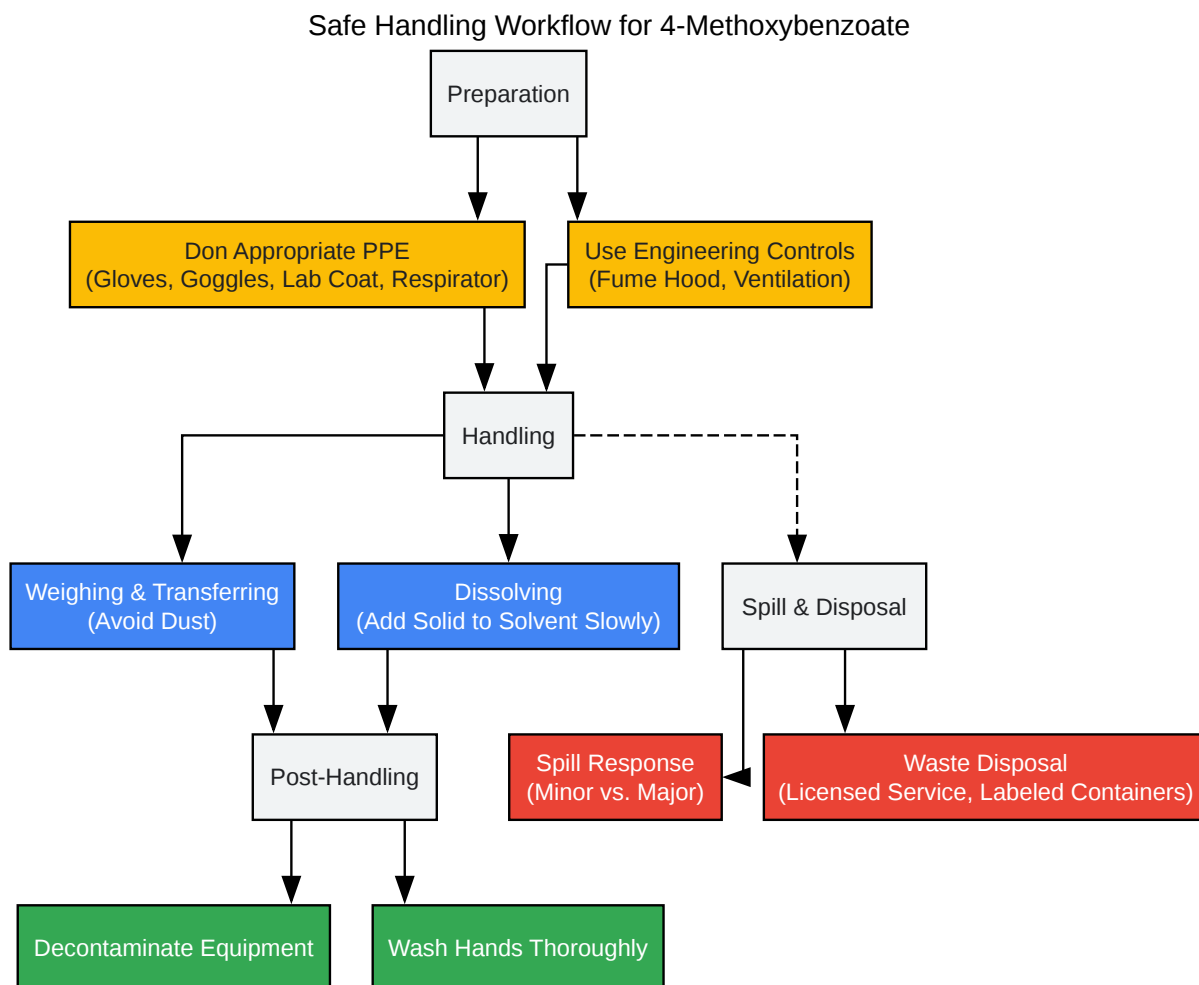
- Dispose of **4-Methoxybenzoate** and any contaminated materials in accordance with local, regional, and national regulations.[3]
- The recommended method for disposal is through a licensed professional waste disposal service.[6] Do not discharge the chemical into sewers or drains.[5][6]
- One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Waste containers should be compatible with the material, kept tightly sealed when not in use, and stored in a designated, cool, dry, and well-ventilated waste accumulation area with secondary containment.[6][8]

Quantitative Data

Property	Value
Physical State	Solid, Powder.[4][6]
Melting Point	48 - 51 °C / 118.4 - 123.8 °F.[4]
Boiling Point	244 - 245 °C / 471.2 - 473 °F.[4]
Flash Point	112 °C / 233.6 °F.[4]
Autoignition Temperature	250 °C / 482 °F.[9]
pH	3-4 (saturated solution).[6]
Vapor Pressure	0.002 mmHg at 25°C.[6]

Note: Detailed experimental protocols for toxicological studies are not publicly available in the searched resources. This information is typically found in specialized toxicology databases or the full-text of the cited scientific studies.

Safe Handling Workflow for 4-Methoxybenzoate



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Caption: Logical workflow for the safe handling of **4-Methoxybenzoate**.

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